

# Application Notes and Protocols for N-Methylmescaline Hydrochloride Powder

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## Compound of Interest

Compound Name: *N-Methylmescaline hydrochloride*

Cat. No.: B3025681

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These application notes provide detailed procedures and safety information for the handling and storage of **N-Methylmescaline hydrochloride** powder. The following protocols are intended to ensure the integrity of the compound and the safety of laboratory personnel.

## Product Information

- Chemical Name: 3,4,5-trimethoxy-N-methyl-benzeneethanamine, monohydrochloride[1][2]
- Synonyms: N-methyl Mescaline (hydrochloride), N-methyl TMPEA[1][2]
- CAS Number: 6308-81-2[1][2]
- Molecular Formula:  $C_{12}H_{19}NO_3 \cdot HCl$ [1][2]
- Molecular Weight: 261.7 g/mol [1][2]
- Appearance: Crystalline Solid, Powder[2]

## Quantitative Data Summary

The following tables summarize the key quantitative data for **N-Methylmescaline hydrochloride**.

Table 1: Solubility Data

Solvent	Solubility
DMF	0.5 mg/ml[1][2]
DMSO	3 mg/ml[1][2]
Ethanol	10 mg/ml[1][2]
PBS (pH 7.2)	3 mg/ml[1][2]

Table 2: Stability and Storage

Parameter	Information
Storage Temperature	-20°C[1][3]
Stability	≥ 5 years at -20°C[1]
Shipping Conditions	Room temperature in the continental US; may vary elsewhere[1]

## Safety, Handling, and Storage Protocols

### 3.1. Safety Precautions and Hazard Information

**N-Methylmescaline hydrochloride** is categorized as a phenethylamine and should be handled with care.[1][2] The toxicological and physiological properties of this compound have not been fully analyzed.[2] This product is intended for research and forensic applications only and is not for human or veterinary use.[2][4]

Hazard Statements:[2]

- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.

- Harmful if inhaled.
- May cause respiratory irritation.
- May cause drowsiness or dizziness.

Precautionary Statements:[2]

- Wash hands thoroughly after handling.
- Wear protective gloves, protective clothing, eye protection, and face protection.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Use only outdoors or in a well-ventilated area.

### 3.2. Personal Protective Equipment (PPE)

When handling **N-Methylmescaline hydrochloride** powder, the following PPE is mandatory:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator is recommended.[5]

### 3.3. Handling Procedures

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid direct contact with the powder. Use appropriate tools (e.g., spatulas) for weighing and transferring.
- Minimize the creation of dust.
- After handling, wash hands thoroughly with soap and water.[2]

- Ensure all containers are properly labeled.

### 3.4. Storage Conditions

- Store the powder in a tightly sealed container.
- Store at -20°C for long-term stability.[\[1\]](#)[\[3\]](#)
- Keep in a dry and dark place to prevent degradation.

## Experimental Protocols

### 4.1. Protocol for Preparation of a Stock Solution

This protocol outlines the steps to prepare a stock solution of **N-Methylmescaline hydrochloride**. The choice of solvent will depend on the experimental requirements, based on the solubility data in Table 1.

Materials:

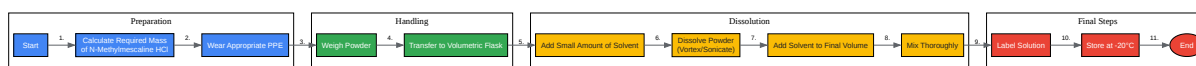
- **N-Methylmescaline hydrochloride** powder
- Appropriate solvent (e.g., DMSO, Ethanol)
- Calibrated analytical balance
- Volumetric flask
- Spatula
- Vortex mixer or sonicator
- Personal Protective Equipment (PPE)

Procedure:

- Determine the desired concentration and volume of the stock solution. For example, to prepare a 10 mM stock solution in DMSO.

- Calculate the required mass of **N-Methylmescaline hydrochloride**.
  - $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - Example Calculation for 1 ml of 10 mM stock solution:
    - $\text{Mass (g)} = (10 \times 10^{-3} \text{ mol/L}) \times (1 \times 10^{-3} \text{ L}) \times (261.7 \text{ g/mol}) = 0.002617 \text{ g} = 2.617 \text{ mg}$
- Wear appropriate PPE.
- Weigh the calculated amount of **N-Methylmescaline hydrochloride** powder using a calibrated analytical balance in a fume hood.
- Carefully transfer the weighed powder into a clean, dry volumetric flask of the appropriate size.
- Add a small amount of the chosen solvent to the flask to dissolve the powder.
- Gently swirl the flask or use a vortex mixer to ensure the powder is completely dissolved. Sonication can be used to aid dissolution if necessary.
- Once dissolved, add the solvent to the final desired volume.
- Cap the flask and invert it several times to ensure a homogenous solution.
- Label the container with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution at  $-20^{\circ}\text{C}$  in a tightly sealed container.

## Visualizations



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Caption: Workflow for preparing a stock solution of **N-Methylmescaline hydrochloride**.

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